

Safe Disposal Protocol for 6-(Bromomethyl)naphthalen-2-amine

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Compound of Interest

Compound Name: 6-(Bromomethyl)naphthalen-2-amine

Cat. No.: B11873838

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This document provides comprehensive, step-by-step guidance for the safe and compliant disposal of **6-(Bromomethyl)naphthalen-2-amine**, a chemical that requires careful handling due to its hazardous properties. Adherence to these procedures is critical to ensure the safety of laboratory personnel and to maintain environmental compliance.

Essential Safety and Hazard Information

6-(Bromomethyl)naphthalen-2-amine is classified as a hazardous substance. It is a brominated aromatic amine that is harmful if swallowed, inhaled, or comes into contact with skin.[\[1\]](#)[\[2\]](#) The compound is known to cause skin irritation, serious eye irritation, and may lead to respiratory irritation.[\[2\]](#) Due to its chemical structure, it must be treated as a halogenated organic waste.[\[3\]](#)[\[4\]](#)

Key Hazards:

- Acute Toxicity: Harmful if swallowed or inhaled.[\[2\]](#)
- Skin and Eye Irritant: Causes skin irritation and serious eye irritation.[\[2\]](#)
- Respiratory Irritant: May cause respiratory irritation.[\[2\]](#)
- Incompatibilities: Avoid contact with strong oxidizing agents, acids, and bases.[\[5\]](#)[\[6\]](#)

Hazard Classification Summary

The following table summarizes the quantitative hazard data associated with **6-(Bromomethyl)naphthalen-2-amine**, based on its GHS classifications.

Hazard Class	Category	GHS Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[2]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled[2]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[2]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation[2]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[2]

Standard Operating Procedure for Disposal

The fundamental principle for disposing of **6-(Bromomethyl)naphthalen-2-amine** and materials contaminated with it is to collect them as halogenated organic waste.[3][4][7] Never dispose of this chemical down the drain or in regular trash.[3][8]

Step 1: Wear Appropriate Personal Protective Equipment (PPE)

Before handling the chemical for disposal, ensure you are wearing the following PPE:

- Gloves: Chemical-resistant gloves (e.g., nitrile).[1]
- Eye Protection: Safety goggles or a face shield.[1]
- Lab Coat: To protect skin and clothing.[1]
- Respiratory Protection: Use only within a certified chemical fume hood to avoid inhalation of dust or vapors.[1][9]

Step 2: Prepare the Designated Waste Container

- Select the Correct Container: Use a dedicated, leak-proof container clearly labeled "Halogenated Organic Waste".[\[3\]](#)[\[10\]](#) The container must be compatible with the chemical; glass or high-density polyethylene (HDPE) is generally suitable.[\[7\]](#)[\[10\]](#)
- Labeling: The label must include the words "Hazardous Waste," the full chemical name "**6-(Bromomethyl)naphthalen-2-amine**," and a list of any other constituents in the waste.[\[11\]](#) Affix the appropriate hazard pictograms (e.g., harmful/irritant).

Step 3: Waste Collection and Segregation

Proper segregation is crucial to prevent dangerous chemical reactions.[\[10\]](#)[\[12\]](#)

- Solid Waste:
 - Carefully sweep or scoop the solid **6-(Bromomethyl)naphthalen-2-amine**. For fine powders, you may mix with an inert material like sand or vermiculite to prevent dust from becoming airborne.[\[1\]](#)
 - Place the solid waste directly into the designated "Halogenated Organic Waste" container.[\[13\]](#)
 - Contaminated materials such as weighing paper, gloves, and paper towels must also be placed in this container.
- Liquid Waste (Solutions):
 - If the chemical is in a solvent, ensure the waste container is designated for halogenated organic liquids. Do not mix with non-halogenated solvent waste.[\[3\]](#)[\[14\]](#)
 - Carefully pour the solution into the waste container inside a chemical fume hood.
 - Keep the container closed except when adding waste.[\[14\]](#) Do not overfill; leave at least 10% of the volume as headspace.[\[10\]](#)
- Segregation Rules:

- DO NOT mix with acids, bases, or strong oxidizing agents.[4][12]
- DO NOT mix with non-halogenated organic waste streams (e.g., acetone, ethanol, hexane).[3][14]

Step 4: Decontamination of Empty Containers

An "empty" container that held this chemical is still considered hazardous waste until properly decontaminated.[8][14]

- Triple Rinse: Rinse the empty container three times with a suitable solvent (e.g., methanol or acetone).
- Collect Rinsate: The solvent rinsate is now considered halogenated organic waste.[14]
Collect all three rinses and place them into the "Halogenated Organic Waste" container.
- Final Disposal of Container: Once triple-rinsed, deface the original label on the container and dispose of it as regular non-hazardous laboratory glass or plastic, in accordance with your institution's policy.[8]

Step 5: Storage and Final Disposal

- Temporary Storage: Store the sealed and labeled hazardous waste container in a designated Satellite Accumulation Area (SAA).[12] This area must be secure, well-ventilated, and have secondary containment to catch any potential leaks.[8]
- Arrange for Pickup: Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste. Do not store full waste containers for more than a few days.[12]

Emergency Spill Procedures

In the event of a small spill, follow these steps:

- Evacuate and Alert: Alert personnel in the immediate area.
- Secure the Area: If the material is flammable, turn off all ignition sources.[4] Ensure the area is well-ventilated, preferably by working within a fume hood.[9]

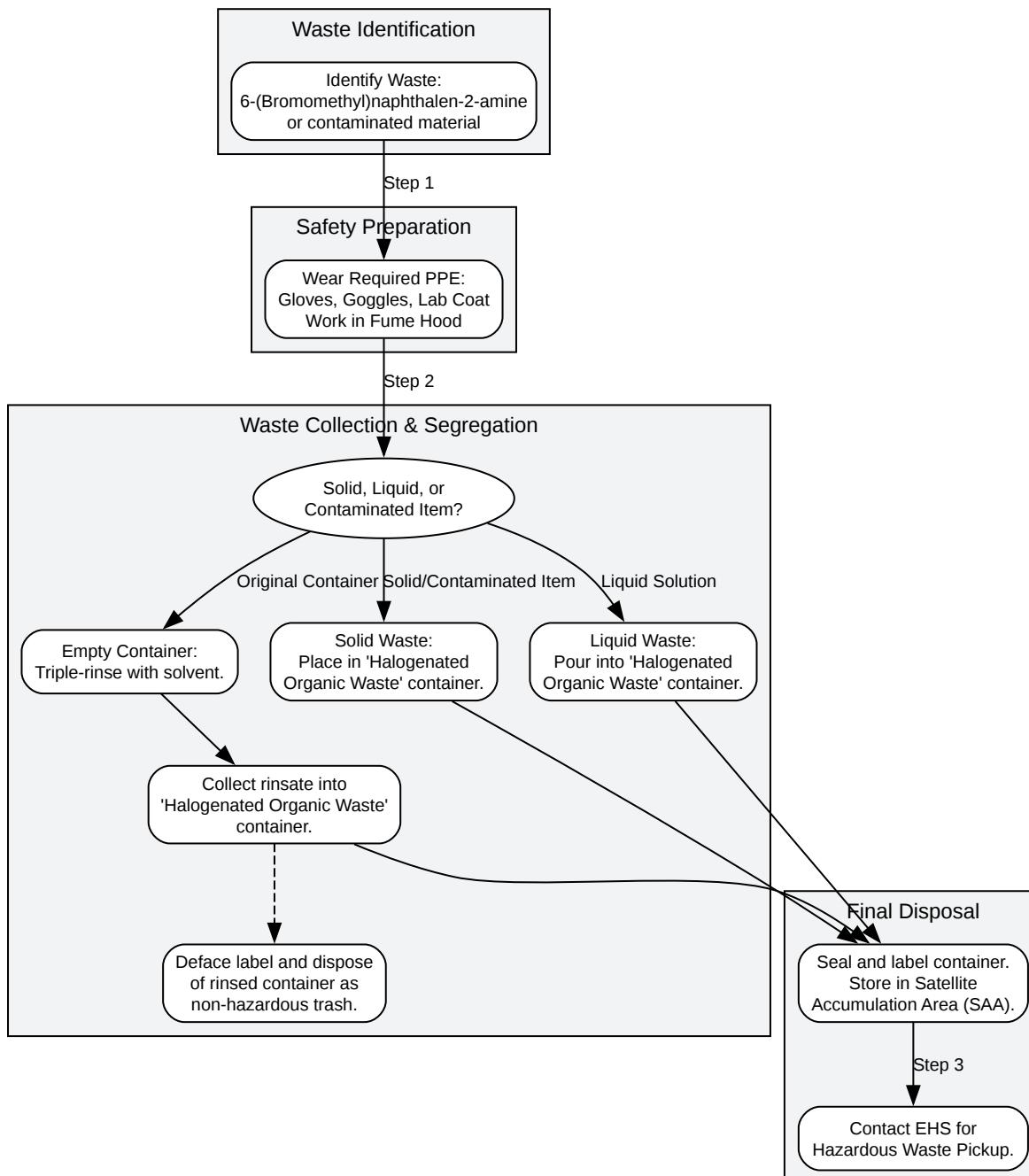
- Contain the Spill: Use an inert absorbent material like vermiculite or sand to cover and contain the spill.[1][13]
- Collect Waste: Carefully sweep or scoop the absorbed material into the designated "Halogenated Organic Waste" container.[9]
- Decontaminate: Clean the spill area with a suitable solvent and paper towels. Dispose of all cleaning materials as halogenated organic waste.
- Report: Report the incident to your laboratory supervisor and EHS office.

For large spills, evacuate the area immediately and contact your institution's emergency response team.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **6-(Bromomethyl)naphthalen-2-amine** and associated materials.

Disposal Workflow for 6-(Bromomethyl)naphthalen-2-amine

[Click to download full resolution via product page](#)Caption: Disposal workflow for **6-(Bromomethyl)naphthalen-2-amine**.

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